

(-)-(1R,3S)-b-Homocycloleucine structure and function

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Compound of Interest

Compound Name:	(1R,3S)-3-Aminocyclopentanecarboxylic acid hydrochloride
CAS No.:	19042-35-4
Cat. No.:	B1526906

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Technical Monograph: (-)-(1R,3S)- - Homocycloleucine Structure, Synthesis, and Application in Peptidomimetics[1][2]

Executive Summary

(-)-(1R,3S)-

-Homocycloleucine (CAS: 71830-08-5), systematically known as (1R,3S)-3-aminocyclopentanecarboxylic acid (3-ACPC), is a chiral, conformationally constrained

-amino acid.[1][2] Unlike flexible linear

-amino acids, this cyclic scaffold rigidly enforces specific torsion angles in the peptide

backbone, making it a critical tool in the design of foldamers (synthetic oligomers with stable secondary structures) and protease-resistant pharmaceutical intermediates.[1][2]

This guide details the structural parameters, stereoselective synthesis, and pharmacological utility of (-)-(1R,3S)-

-homocycloleucine, specifically focusing on its role in inducing stable 12-helices in

-peptides and its application in integrin inhibitors and CCR1 antagonists.[1][2]

Chemical Structure & Stereochemistry[1][2]

2.1 Structural Identity

The molecule is a cyclopentane derivative where the amino and carboxylic acid groups are positioned at carbons 1 and 3.[1][2][3] This 1,3-substitution pattern classifies it as a

-amino acid (specifically, a ring-constrained

-amino acid).[1][2]

- IUPAC Name: (1R,3S)-3-aminocyclopentane-1-carboxylic acid[1][2][3][4][5]

- Common Synonym: (-)-

-Homocycloleucine; (-)-Cis-3-ACPC[1][2][3][5][6]

- Molecular Formula:

[1][2][3][5][7][8]

- Molecular Weight: 129.16 g/mol [1][3][5][8][9]

- Chirality: The (1R, 3S) configuration dictates a cis relationship between the amino and carboxyl groups on the cyclopentane ring.[1]

2.2 Conformational Analysis

In linear

-amino acids, the

bond allows free rotation, leading to entropic penalties upon binding.^{[1][2]} In (-)-(1R,3S)-

-homocycloleucine, the cyclopentane ring locks the

torsion angle (

).^{[1][2]}

- Puckering: The ring typically adopts an envelope or twist conformation to minimize eclipse interactions.^{[1][2]}

- Helix Induction: When incorporated into peptides, this monomer strongly promotes the formation of a 12-helix (defined by 12-membered ring hydrogen bonds between

and

).^{[1][2]} This is distinct from the 14-helix often seen with flexible

-amino acids.^{[1][2]}

Table 1: Structural Comparison of Amino Acid Classes

Feature	-Amino Acid (e.g., Leucine)	Linear	Cyclic
		-Amino Acid (e.g., -Homoleucine)	-Amino Acid ((-)- (1R,3S)-3-ACPC)
Backbone Atoms	1 ()	2 ()	2 (embedded in ring)
Conformational Freedom	High	High	Restricted (Rigid)
Secondary Structure	-Helix, -Sheet	14-Helix (flexible)	12-Helix (stable)
Proteolytic Stability	Low	Moderate	High

Synthesis and Production

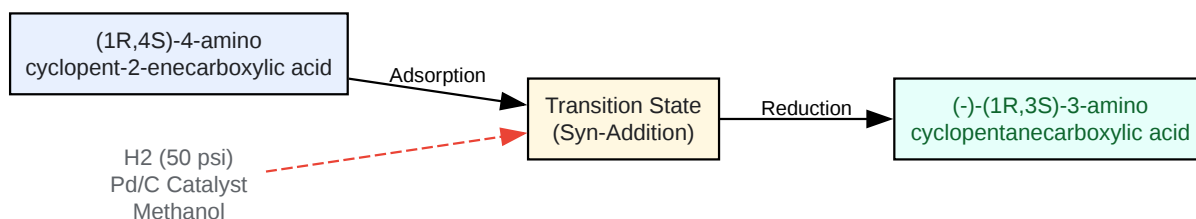
The synthesis of enantiomerically pure (-)-(1R,3S)-

-homocycloleucine typically proceeds via the hydrogenation of chiral cyclopentene precursors or enzymatic resolution.^{[1][2]}

3.1 Primary Synthetic Route: Stereoselective Hydrogenation

The most scalable route involves the hydrogenation of (1R,4S)-4-aminocyclopent-2-enecarboxylic acid.^{[1][2]} The double bond in the precursor is reduced, maintaining the cis-stereochemistry established in the starting material.^{[1][2]}

Reaction Scheme (DOT Visualization):



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Caption: Stereoselective hydrogenation of the cyclopentene precursor to yield the saturated cis-beta-amino acid.

3.2 Experimental Protocol: Hydrogenation

Objective: Synthesis of (1R,3S)-3-ACPC from (1R,4S)-4-aminocyclopent-2-enecarboxylic acid.

- **Preparation:** Dissolve 1.0 mol (approx. 127 g) of (1R,4S)-4-aminocyclopent-2-enecarboxylic acid in 500 mL of methanol.
- **Catalyst Addition:** Add 5.0 g of 10% Pd/C catalyst carefully under an inert atmosphere (Nitrogen).
- **Hydrogenation:** Transfer the mixture to a Parr shaker or high-pressure reactor. Pressurize to 50 psi with Hydrogen (

) gas.

- Reaction: Agitate at room temperature for 1 hour. Monitor consumption of starting material via TLC or LC-MS.[2]
- Work-up:
 - Filter the reaction mixture through a Celite pad to remove the Pd/C catalyst.[1][2]
 - Concentrate the filtrate under reduced pressure (rotary evaporator) to remove methanol.[1]
- Purification: The residue is typically a white to off-white solid.[1][2] Recrystallization from ethanol/water may be performed if higher purity (>98%) is required.[1]
- Validation:
 - Melting Point: Expect ~172.1 °C.
 - Optical Rotation: Check
(typically negative in water/methanol).[1]

Functional Applications in Drug Design[1][2]

4.1 Peptidomimetics & Foldamers

(-)-(1R,3S)-

-Homocycloleucine is a "helix-former." [1][2] By pre-organizing the backbone torsion angles, it lowers the entropic cost of folding.[1][2]

- Mechanism: The cis-constraint forces the backbone into a gauche conformation, favoring the formation of a 12-helix.[1][2]
- Utility: Researchers substitute this residue into bioactive peptides to increase affinity for receptors while rendering the peptide invisible to proteases (which cannot cleave the
-amino acid linkage).[1][2]

4.2 Pharmaceutical Intermediates

This scaffold is used in the synthesis of high-value therapeutic candidates:

- Integrin Inhibitors (RGD Mimetics): The rigid ring structure is used to display the Arg-Gly-Asp (RGD) pharmacophore in a specific orientation required to bind integrin receptors (e.g.,) involved in angiogenesis and tumor metastasis.[\[1\]](#)
- CCR1 Antagonists: Derivatives of 3-ACPC have been utilized in the synthesis of BMS-457, a potent antagonist for the CCR1 chemokine receptor, investigated for autoimmune diseases. [\[1\]](#)[\[2\]](#)

Table 2: Biological Activity Profile

Target/Application	Role of (-)-(1R,3S)- -Homocycloleucine	Mechanism of Action
-Peptide Design	Structural Anchor	Induces stable 12-helix secondary structure. [1] [2]
Protease Resistance	Backbone Modification	Unnatural peptide bond prevents hydrolysis by endogenous enzymes. [1] [2]
CCR1 Receptor	Pharmacophore Scaffold	Orients substituents to fit the hydrophobic pocket of the GPCR. [1] [2]

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